

enhancing Tripynadine antimalarial protection

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Compound Focus: Tripynadine

CAS No.: 81849-98-1

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Available Information on Tripynadine

The table below consolidates the key data points found in the scientific literature:

Aspect	Available Data
General Description	An orally bioactive antimalarial drug compound [1].
Residual Activity (Mice)	Tripynadine free base, at a dose 4.5 times the ED50, provided protection against <i>P. berghei</i> infection for 20 days [2].
Residual Activity (Monkeys)	A total dose of 200 mg/kg of tripynadine free base showed residual antimalarial activity against <i>P. cynomolgi</i> for 20 days. This activity decreased significantly at a 100 mg/kg dose [2].
Formulation Issues	Tripynadine phosphate caused vomiting in monkeys during medication, despite having a longer residual activity time than the free base [2].
Comparative Efficacy	The residual antimalarial activity of tripynadine free base was found to be slightly less than that of piperazine in monkeys [2].

Limitations of Current Data and Suggested Alternatives

The most recent specific study on **Tripynadine** was published in 1993 [2], and no modern experimental protocols, mechanistic studies (like signaling pathways), or quantitative data on its pharmacokinetics and safety were available. This makes it unsuitable for a contemporary drug development guide.

Given these limitations, I suggest the following approaches to advance your research:

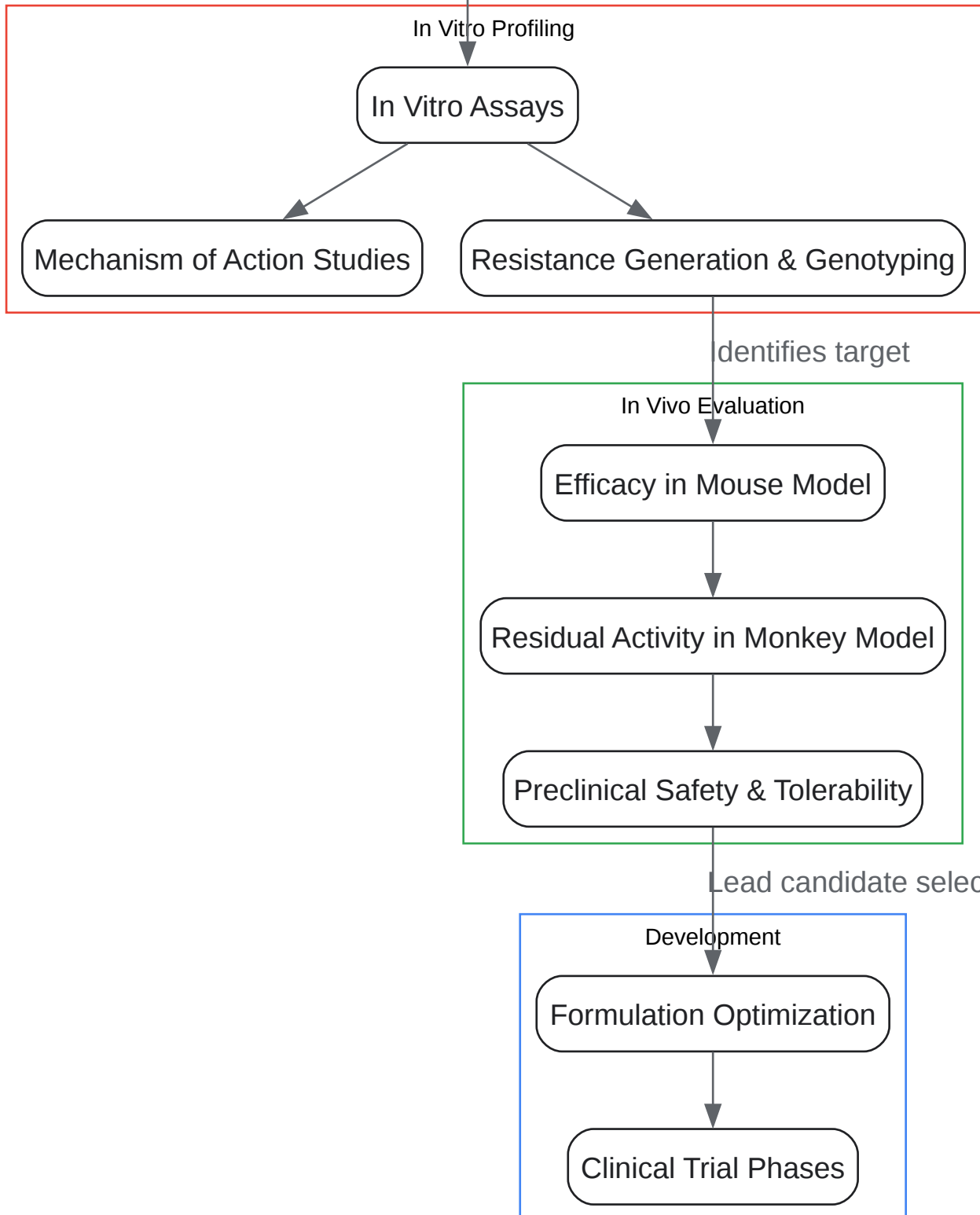
- **Explore Modern Antimalarial Candidates:** Current research has moved towards novel compounds with better-characterized mechanisms and progress in clinical trials. You might find it more productive to investigate these. Promising candidates mentioned in recent literature include **Tafenoquine**, **Cipargamin**, **Ferroquine**, and **Artefenomel** [3] [4].
- **Investigate Related Chemical Classes:** The **triaminopyrimidine (TAP)** class has been identified as a fast-killing, long-acting antimalarial clinical candidate with a hypothesized mechanism involving the vacuolar ATP synthase [5]. Research into this similar chemical class may provide valuable insights.
- **Focus on Established Targets:** Modern antimalarial drug discovery often focuses on well-defined molecular targets. You could consider building your experimental plans around these, such as:
 - **PfDHODH** (Dihydroorotate dehydrogenase): A target for de novo pyrimidine biosynthesis [6].
 - **PfATP4** (a sodium pump): A target for several new chemotypes [7].
 - **Vacuolar ATP Synthase:** Implicated in resistance to triaminopyrimidines [5].

Proposed Workflow for Antimalarial Compound Characterization

Since a direct diagram for **Tripynadine** is not feasible, the following workflow outlines a general approach for characterizing a new antimalarial compound, which you can adapt based on your specific research focus.

Proposed Workflow for Antimalarial Compound R&D

Start: Novel Antimalarial Compound



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